

Essential Safety and Disposal Guidance for TS-021

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Compound of Interest

Compound Name: TS-021

Cat. No.: B15574512

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Product Identifier: **TS-021** Chemical Name: (2S,4S)-4-fluoro-1-((1-hydroxy-2-methylpropan-2-yl)glycyl)pyrrolidine-2-carbonitrile benzenesulfonate CAS Number: 667865-69-2

Important Notice: A comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **TS-021** is not publicly available. The following procedures are based on general best practices for the handling and disposal of potent, research-grade pharmaceutical compounds. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for guidance tailored to their specific location and regulations. Before proceeding with any handling or disposal, it is highly recommended to request a detailed SDS from the supplier.

Summary of Handling and Personal Protective Equipment

For a compound like **TS-021**, which is a potent dipeptidyl peptidase 4 (DPP-4) inhibitor, stringent safety measures should be in place to minimize exposure.^{[1][2]} The following table summarizes the recommended personal protective equipment (PPE) and handling precautions.

Category	Recommendation	Rationale
Engineering Controls	Handle in a certified chemical fume hood.	To prevent inhalation of any dusts or aerosols.
Eye Protection	Wear chemical safety goggles or a face shield.	To protect eyes from splashes or airborne particles.
Hand Protection	Wear compatible chemical-resistant gloves (e.g., nitrile).	To prevent skin contact.
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes.	To protect skin from accidental exposure.
Respiratory Protection	A NIOSH-approved respirator may be required for handling larger quantities or if there is a potential for aerosolization outside of a fume hood.	To prevent inhalation of fine particles.
General Hygiene	Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling.	To prevent accidental ingestion.

General Disposal Protocol for TS-021

The following is a generalized, step-by-step protocol for the disposal of small quantities of **TS-021**, treating it as a hazardous chemical waste.

1. Waste Identification and Segregation:

- Treat all solid **TS-021** waste and any materials contaminated with it (e.g., weigh boats, pipette tips, gloves) as hazardous chemical waste.
- Do not mix **TS-021** waste with other waste streams unless explicitly permitted by your institution's EHS department.

2. Waste Collection and Labeling:

- Collect solid waste in a designated, leak-proof, and sealable container that is compatible with the chemical.
- Label the waste container clearly with "Hazardous Waste," the full chemical name ("**TS-021**, (2S,4S)-4-fluoro-1-((1-hydroxy-2-methylpropan-2-yl)glycyl)pyrrolidine-2-carbonitrile benzenesulfonate"), and the approximate quantity.
- For solutions containing **TS-021**, collect them in a separate, sealed, and labeled container. Do not dispose of solutions down the drain.

3. Storage of Waste:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure, away from incompatible materials, and has secondary containment to prevent spills.

4. Arranging for Disposal:

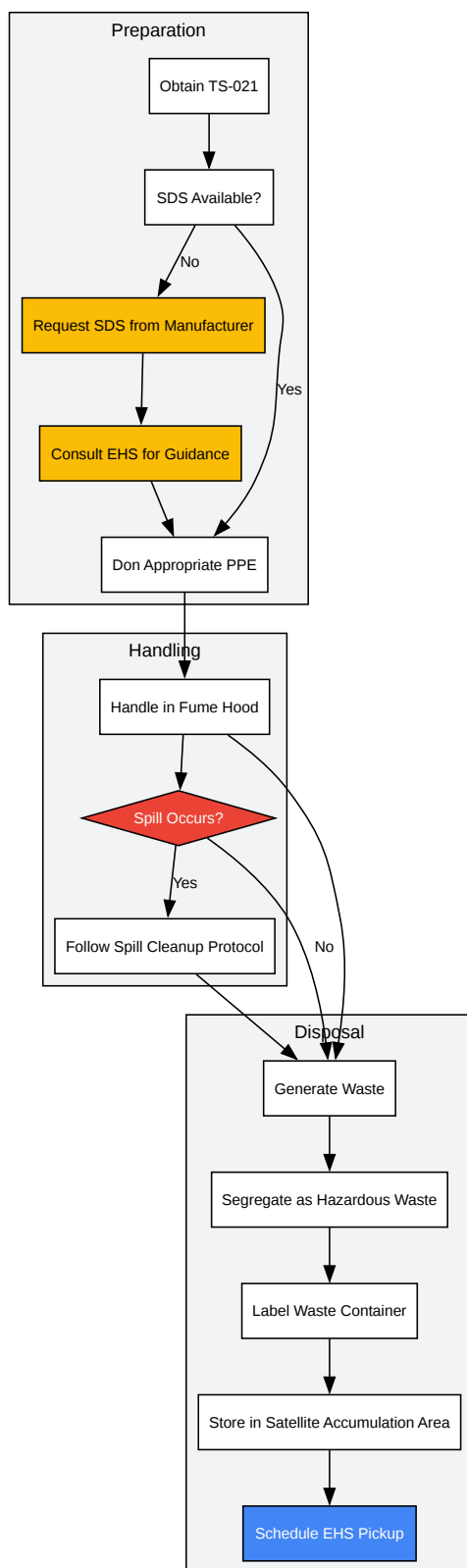
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Provide them with all necessary information about the waste stream as per your institution's procedures.

5. Spill Management:

- In case of a small spill, carefully clean the area using appropriate absorbent materials while wearing full PPE.
- Collect all spill cleanup materials in a sealed bag or container and label it as hazardous waste for disposal.
- For larger spills, evacuate the area and contact your institution's emergency response team and EHS department immediately.

Logical Workflow for Handling and Disposal

The following diagram illustrates the decision-making process for the safe handling and disposal of a research chemical like **TS-021** with limited safety information.



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References

- 1. Dipeptidyl Peptidase-4 (DPP-4) Inhibitors In the Management of Diabetes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16113111/)]
- 2. (2S,4S)-4-Fluoro-1-[[[2-hydroxy-1,1-dimethylethyl)amino]acetyl]-pyrrolidine-2-carbonitrile monobenzenesulfonate (TS-021) is a selective and reversible dipeptidyl peptidase IV inhibitor - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/26113111/)]
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